

Corilagin's Dose-Dependent Effects: Key Quantitative Data

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Compound Focus: Corilagin (Standard)

CAS No.: 23094-69-1

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The table below summarizes effective corilagin concentrations from recent studies:

Application / Model	Effective Concentration/Dose	Key Observed Effects
Anti-allergy (Mouse/Guinea Pig) [1]	10, 20, 40 mg/kg/day (oral)	Significant, dose-dependent decrease in leukocyte/eosinophil counts; protection from mast cell degranulation; reduced muscle contraction.
Acute Myeloid Leukemia (HL-60 cells) [2]	25, 50 µg/mL	Dose-dependent inhibition of cell proliferation; induction of apoptosis via mitochondrial pathway; suppression of autophagy.
Atherosclerosis (Cellular Model) [3]	25, 50, 100 µg/mL	Dose-dependent inhibition of NLRP3 inflammasome activation via the Olfr2 pathway, reducing inflammation and pyroptosis.
Ovarian Cancer (A2780 cells) [4]	20 - 100 µmol/L	Dose-dependent inhibition of cell proliferation; induction of S-phase cell cycle arrest and apoptosis via PI3K/p53 pathway.
Anti-SARS-CoV-2 (Vero E6 cells) [5]	EC50: 0.13 µmol/L	Potent inhibition of viral replication by binding to RdRp and resisting proofreading activity.

Troubleshooting Common Experimental Issues

Here are solutions to frequently encountered challenges when working with corilagin:

- **Problem: Low Solubility or Stability in Solution**

- **Solution:** Corilagin is a polyphenolic compound. Prepare a stock solution in DMSO and then dilute it in your aqueous cell culture medium or vehicle. The final DMSO concentration in your experimental setup should typically not exceed 0.1% to avoid cytotoxicity. Aliquot and store stock solutions at -20°C or -80°C to prevent degradation.

- **Problem: High Cytotoxicity in Normal Cell Lines**

- **Solution:** This is a common hurdle in drug development. The provided data includes an example where corilagin showed lower toxicity to a normal ovarian epithelial cell line (IOSE-80) compared to cancer cells (A2780) [4]. Always include a relevant normal cell line in your assays to establish a therapeutic index and confirm the selectivity of your observed effects.

- **Problem: Inconsistent Results in Animal Models**

- **Solution:** Ensure proper sensitization and treatment protocols. For instance, in the anti-allergy model, animals were sensitized with milk or egg albumin before the oral administration of corilagin over several days [1]. Adhering to established dosing schedules and routes of administration (e.g., oral for in vivo studies) is critical for reproducibility.

- **Problem: Unclear Mechanism of Action**

- **Solution:** If your initial phenotypic assays (e.g., proliferation, apoptosis) are successful, employ transcriptomic sequencing (RNA-Seq) to identify affected pathways, as demonstrated in the ovarian cancer study which pinpointed the PI3K-AKT pathway [4]. Follow up with qPCR and Western Blot to validate the expression of key genes and proteins like p53, Bax, BCL-2, and caspases.

Experimental Protocols for Key Assays

Here are detailed methodologies for core experiments cited in the data.

Protocol: Assessing Anti-allergic Activity (In Vivo)

This protocol is adapted from studies on milk-induced eosinophilia and leukocytosis in mice [1].

- **Sensitization:** Administer a subcutaneous injection of milk (4 mL/kg) to mice to induce a systemic allergic response.
- **Treatment Groups:** Divide animals into groups (n=6): a negative control (solvent), a positive control (e.g., dexamethasone 0.27 mg/kg, i.p.), and treatment groups receiving corilagin (e.g., 10, 20, 40 mg/kg) orally.
- **Analysis:** Collect blood before and after milk administration. Perform differential leukocyte and eosinophil counts using a hemocytometer or automated analyzer.
- **Key Outcome:** A significant, dose-dependent reduction in total leukocyte and eosinophil counts in corilagin-treated groups compared to the negative control indicates anti-allergic activity.

Protocol: Evaluating Anti-cancer Proliferation & Apoptosis (In Vitro)

This standard protocol is used for cancer cell lines like HL-60 and A2780 [2] [4].

- **Cell Seeding:** Seed cancer cells (e.g., $2-5 \times 10^3$ cells/well) in a 96-well plate and allow them to adhere overnight.
- **Dosing:** Treat cells with a range of corilagin concentrations (e.g., 20-100 $\mu\text{mol/L}$) for 24-48 hours. Include a vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., 5-fluorouracil).
- **Viability Assay:** Use a Cell Counting Kit-8 (CCK-8). Add CCK-8 reagent to each well, incubate for 1-4 hours, and measure the absorbance at 450 nm. Calculate the inhibition rate and IC50 value.
- **Apoptosis Detection:** For cells treated with corilagin, use an Annexin V-FITC/PI apoptosis detection kit and analyze via flow cytometry to quantify early and late apoptotic populations.

Visualizing Key Mechanisms and Workflows

The following diagrams, created with Graphviz, illustrate corilagin's mechanisms and experimental flows.

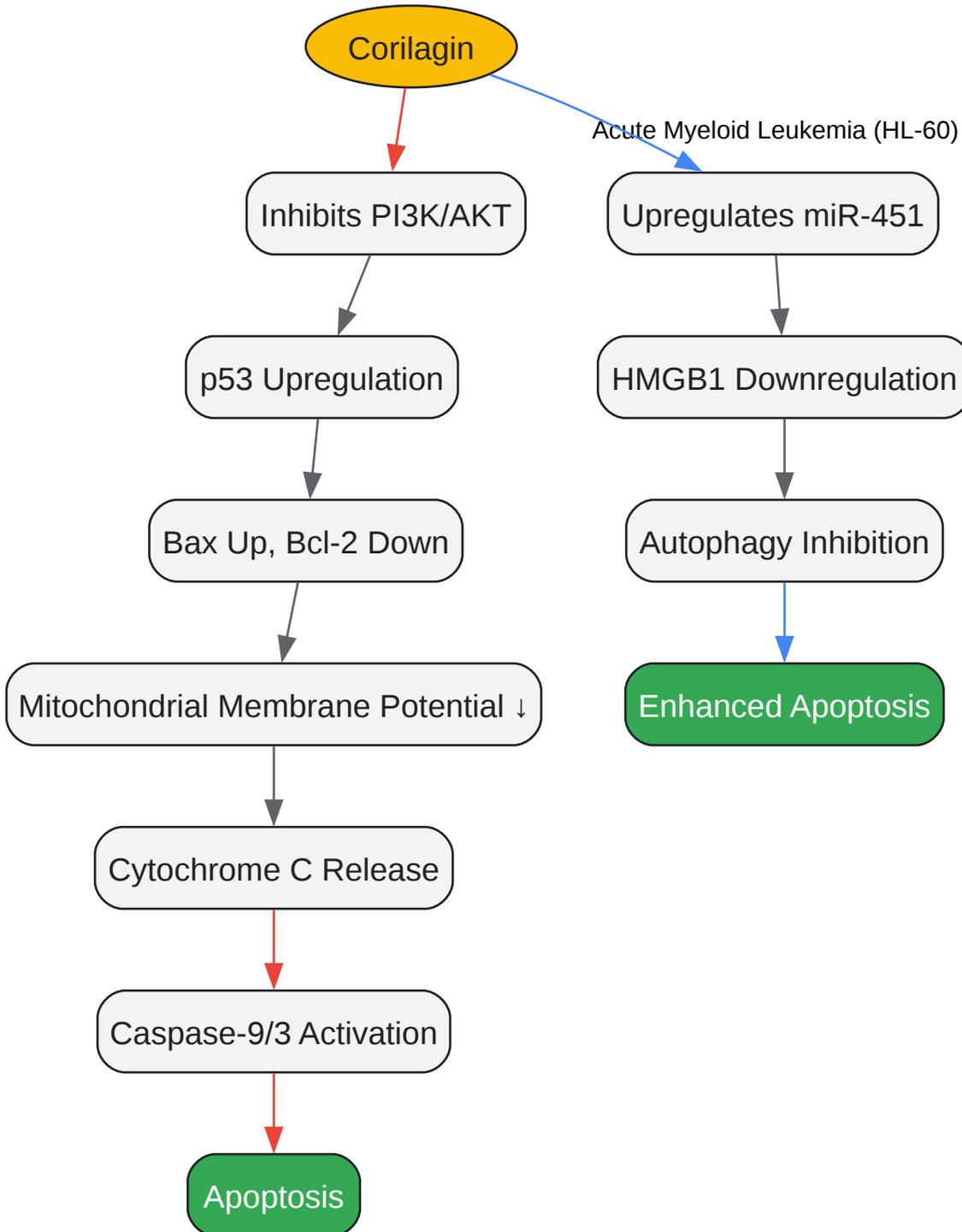
Diagram 1: Corilagin's Multi-Target Anti-Cancer Mechanism

This diagram summarizes how corilagin triggers apoptosis in cancer cells like A2780 and HL-60 [2] [4].

Corilagin Induces Apoptosis in Cancer Cells (e.g., A2780, HL-60)

Ovarian Cancer (A2780) / PI3K-p53 Pathway

Acute Myeloid Leukemia (HL-60) / miR-451 Axis

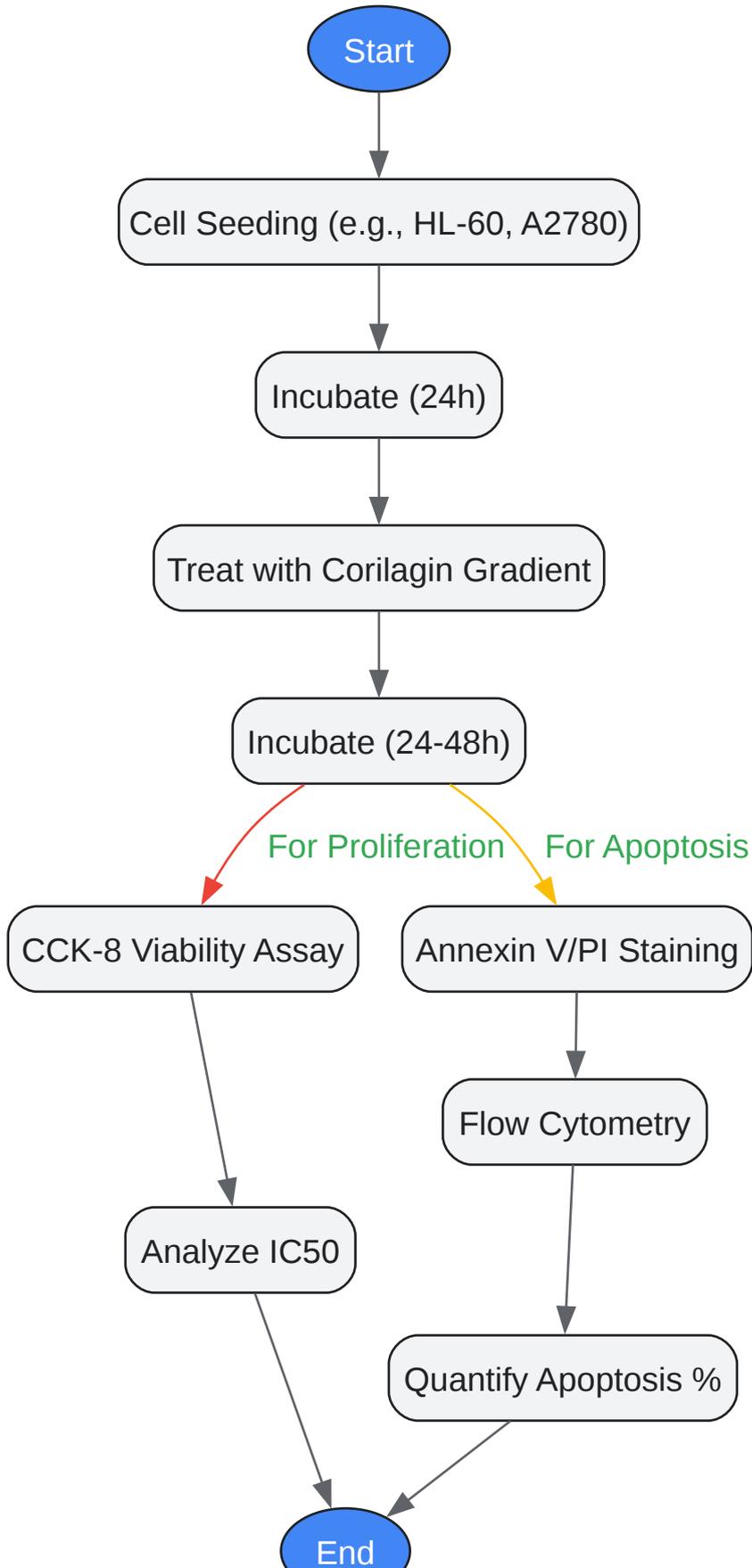


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Diagram 2: Workflow for In Vitro Anti-Cancer Assay

This flowchart outlines the standard procedure for evaluating corilagin's anti-cancer properties in cell cultures [2] [4].

In Vitro Workflow to Assess Corilagin Anti-Cancer Activity





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